

Performance Showdown: 5-butyl-hexadecane Takes on Traditional Lubricant Base Oils

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Compound of Interest

Compound Name: Hexadecane, 5-butyl-

Cat. No.: B13788955

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A detailed comparison of the performance characteristics of 5-butyl-hexadecane, a highly branched isoparaffin, against established lubricant base oils reveals its potential as a high-performance alternative. This guide provides an objective analysis supported by available experimental data for researchers, scientists, and formulation experts in the drug development and chemical industries.

This report delves into a comparative analysis of "**Hexadecane, 5-butyl-**," a C20 highly branched isoparaffin, with conventional lubricant base oils, including Polyalphaolefins (PAOs), esters, and mineral oils. While specific experimental data for 5-butyl-hexadecane is not readily available in public literature, this comparison utilizes data from structurally similar C20-C40 isoparaffins as a proxy to evaluate its performance profile. The analysis focuses on key lubricant properties: viscosity index, pour point, and oxidative stability, providing a clear overview of its potential advantages and disadvantages.

At a Glance: Performance Comparison

The following table summarizes the key performance indicators for 5-butyl-hexadecane (represented by C20-C40 isoparaffins) and other major lubricant base oil types.

Property	5-butyl-hexadecane (Highly Branched C20-C40 Isoparaffin)	Polyalphaolefin (PAO)	Ester	Mineral Oil (Group II/III)
Viscosity Index (VI)	>140	~125 - 140+	Highly Variable (50 - 200+)	80 - 120+
Pour Point (°C)	-12 to -17	-57 to -30	-60 to -20	-20 to -9
Oxidative Stability	High	High	Good to Excellent	Moderate to Good
Lubricity	Good	Moderate	Excellent	Good
Additive Solubility	Low to Moderate	Low	High	Moderate to High

In-Depth Analysis of Performance Metrics

Viscosity Index (VI)

The viscosity index indicates the stability of a lubricant's viscosity over a range of temperatures. A higher VI is desirable, signifying less change in viscosity at temperature extremes. Highly branched isoparaffins, such as 5-butyl-hexadecane, are known to possess a very high viscosity index, often exceeding 140.^[1] This exceptional viscosity-temperature characteristic is attributed to their molecular structure, which provides a balance of flexibility and resistance to thinning at high temperatures. In comparison, PAOs also exhibit excellent VI, typically ranging from 125 to over 140. Ester base oils show a wide range of VI depending on their specific chemical structure. Mineral oils, particularly Group II and III, have a lower VI, generally between 80 and 120.

Pour Point

The pour point is the lowest temperature at which a lubricant will continue to flow. A lower pour point is critical for applications in cold environments. While specific data for 5-butyl-hexadecane is unavailable, studies on C20-C40 isoparaffins show pour points in the range of -12°C to

-17°C.[1] This is significantly lower than typical mineral oils but may be higher than some PAOs and esters, which can have pour points below -50°C. The branching in the isoparaffin structure disrupts the formation of wax crystals at low temperatures, leading to improved cold-flow properties.

Oxidative Stability

Oxidative stability is a measure of a lubricant's resistance to degradation at high temperatures in the presence of oxygen. High oxidative stability is crucial for extending lubricant life and preventing the formation of sludge and deposits. Isoparaffins are known for their high oxidative stability due to their saturated hydrocarbon structure.[1] This characteristic is comparable to PAOs, which are also highly resistant to oxidation. Ester base oils also generally exhibit good to excellent oxidative stability. Mineral oils, while improved in higher API groups, typically have lower oxidative stability compared to synthetic base oils.

Experimental Protocols

The performance data presented in this guide is typically determined using standardized test methods developed by ASTM International. The following are detailed methodologies for the key experiments cited.

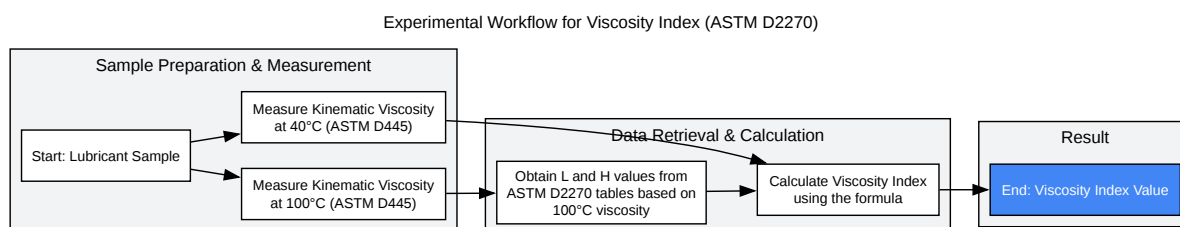
Viscosity Index (ASTM D2270)

Objective: To calculate the viscosity index of a petroleum product from its kinematic viscosities at 40°C and 100°C.

Methodology:

- The kinematic viscosity of the lubricant sample is measured at two temperatures: 40°C and 100°C, following the procedure outlined in ASTM D445 (Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids).
- Two reference oils are chosen from the ASTM D2270 standard, one with a viscosity index of 0 and the other with a viscosity index of 100, both having the same kinematic viscosity at 100°C as the sample oil.

- The kinematic viscosities of these two reference oils at 40°C are denoted as L (for the 0 VI oil) and H (for the 100 VI oil).
- The viscosity index (VI) of the sample is then calculated using the following formula:
 - If the kinematic viscosity of the sample at 40°C (U) is less than or equal to L: $VI = [(L - U) / (L - H)] * 100$
 - If the kinematic viscosity of the sample at 40°C (U) is greater than L, a different calculation method as specified in the standard is used.



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Caption: Workflow for determining Viscosity Index according to ASTM D2270.

Pour Point (ASTM D97)

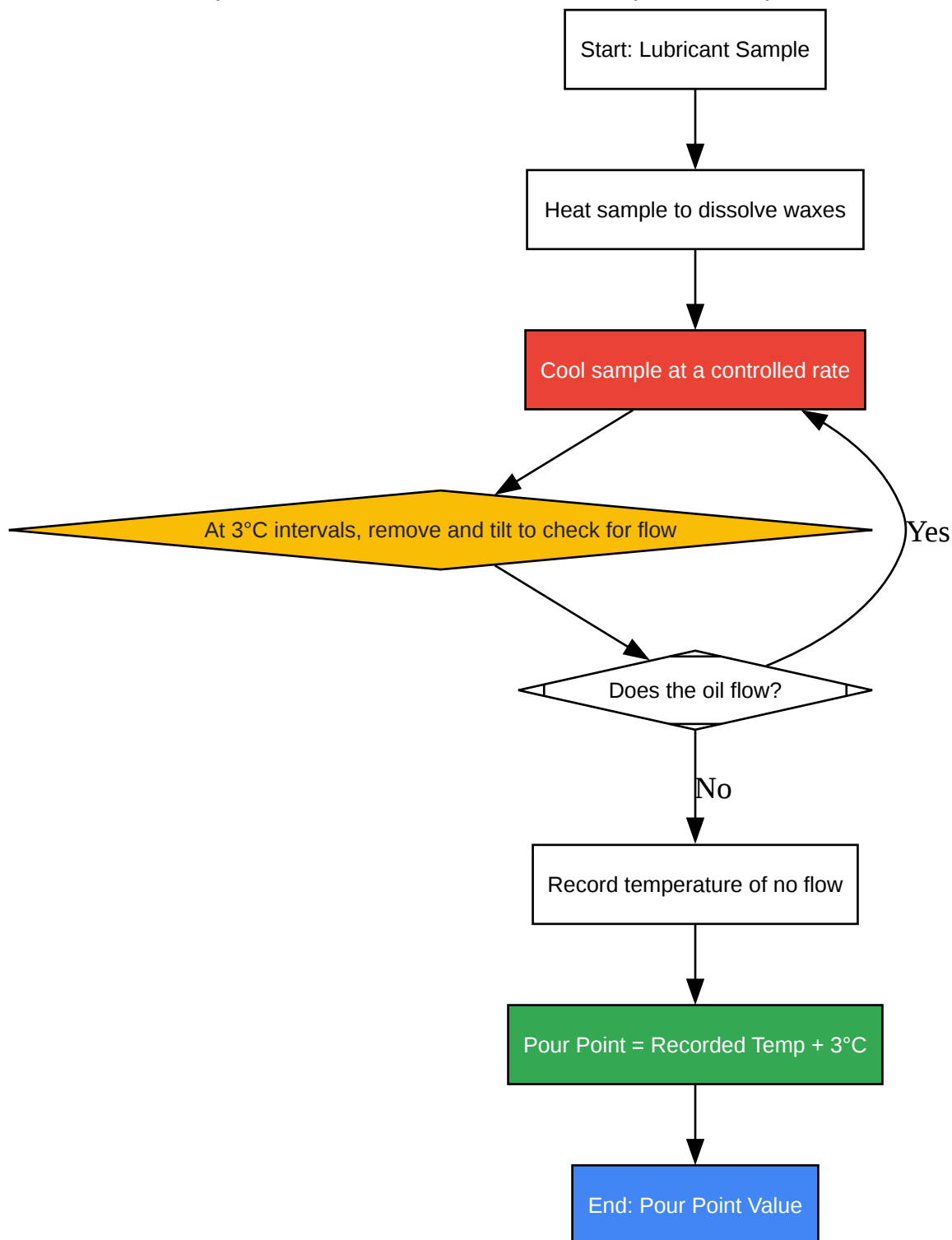
Objective: To determine the lowest temperature at which a petroleum product will continue to flow when cooled under specified conditions.

Methodology:

- The sample is heated to a specified temperature to dissolve any wax crystals.
- The sample is then cooled at a specified rate in a cooling bath.
- At intervals of 3°C, the test jar is removed from the bath and tilted to see if the oil flows.

- This process is continued until the oil shows no movement when the jar is held horizontally for 5 seconds.
- The pour point is reported as 3°C above the temperature at which the oil ceased to flow.

Experimental Workflow for Pour Point (ASTM D97)



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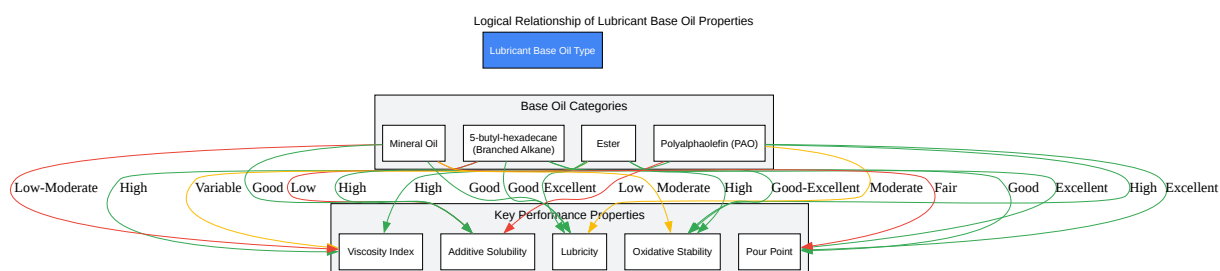
Caption: Workflow for determining Pour Point according to ASTM D97.

Oxidative Stability (ASTM D2272 - RPVOT)

Objective: To evaluate the oxidation stability of new and in-service turbine oils in the presence of water and a copper catalyst.

Methodology:

- A measured quantity of the sample oil is placed in a glass container with a specified amount of water and a copper catalyst coil.
- The container is placed in a pressure vessel (bomb) which is then sealed and filled with oxygen to a pressure of 90 psi.
- The sealed vessel is placed in a heating bath maintained at 150°C and rotated at 100 rpm.
- The pressure inside the vessel is monitored continuously.
- The test is terminated when the pressure drops by a specified amount from the maximum pressure reached.
- The result is reported as the time in minutes for this pressure drop to occur, which is known as the Rotating Pressure Vessel Oxidation Test (RPVOT) life.



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Caption: Interplay of base oil type and key performance characteristics.

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References

- 1. aidic.it [aidic.it]
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